

Proper Disposal of Isophorone Diamine-13C,15N2: A Step-by-Step Guide

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Compound of Interest

Compound Name: Isophorone Diamine-13C,15N2

Cat. No.: B12426437

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For Researchers, Scientists, and Drug Development Professionals

The proper handling and disposal of **Isophorone Diamine-13C,15N2**, a corrosive and hazardous chemical, are critical for ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for its disposal, aligned with standard safety protocols. The isotopic labeling with Carbon-13 and Nitrogen-15 does not alter the chemical's hazardous properties; therefore, the disposal procedures are consistent with those for unlabeled Isophorone Diamine.

Immediate Safety and Handling Precautions

Before beginning any disposal process, it is imperative to handle **Isophorone Diamine-13C,15N2** in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.^{[1][2]} Always wear appropriate Personal Protective Equipment (PPE).

Personal Protective Equipment (PPE) Requirements:

- Eye Protection: Safety goggles or a face shield are necessary to protect against severe eye damage.^{[2][3]}
- Hand Protection: Use impervious gloves to prevent skin contact.^[2]
- Body Protection: Wear protective clothing to avoid skin burns.^{[2][3]}
- Respiratory Protection: If there is a risk of inhalation, use a suitable respirator.^{[2][3]}

Step-by-Step Disposal Protocol

- Segregation and Collection:
 - Do not mix **Isophorone Diamine-13C,15N2** with other waste streams, especially incompatible materials such as strong oxidants and acids.[1]
 - Collect leaking and spilled liquid in sealable, clearly labeled containers.[3][4]
- Container Management:
 - Use unbreakable packaging or place breakable containers into a larger, closed, unbreakable container for transport and storage.[3]
 - Ensure containers are suitable and closed for disposal.[1][5]
- Waste Disposal Method:
 - The primary recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]
 - Do not discharge **Isophorone Diamine-13C,15N2** into sewer systems or the environment. [3][4]
 - Dispose of the contents and container in accordance with local, regional, national, and international regulations.[6]
- Decontamination of Empty Containers:
 - Empty containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[4]

Spill Response Procedure

In the event of a spill, evacuate the area and ensure adequate ventilation. Wearing full PPE, including respiratory protection, absorb the spill with an inert material and collect it into a suitable container for disposal.[1][5]

Quantitative Data Summary

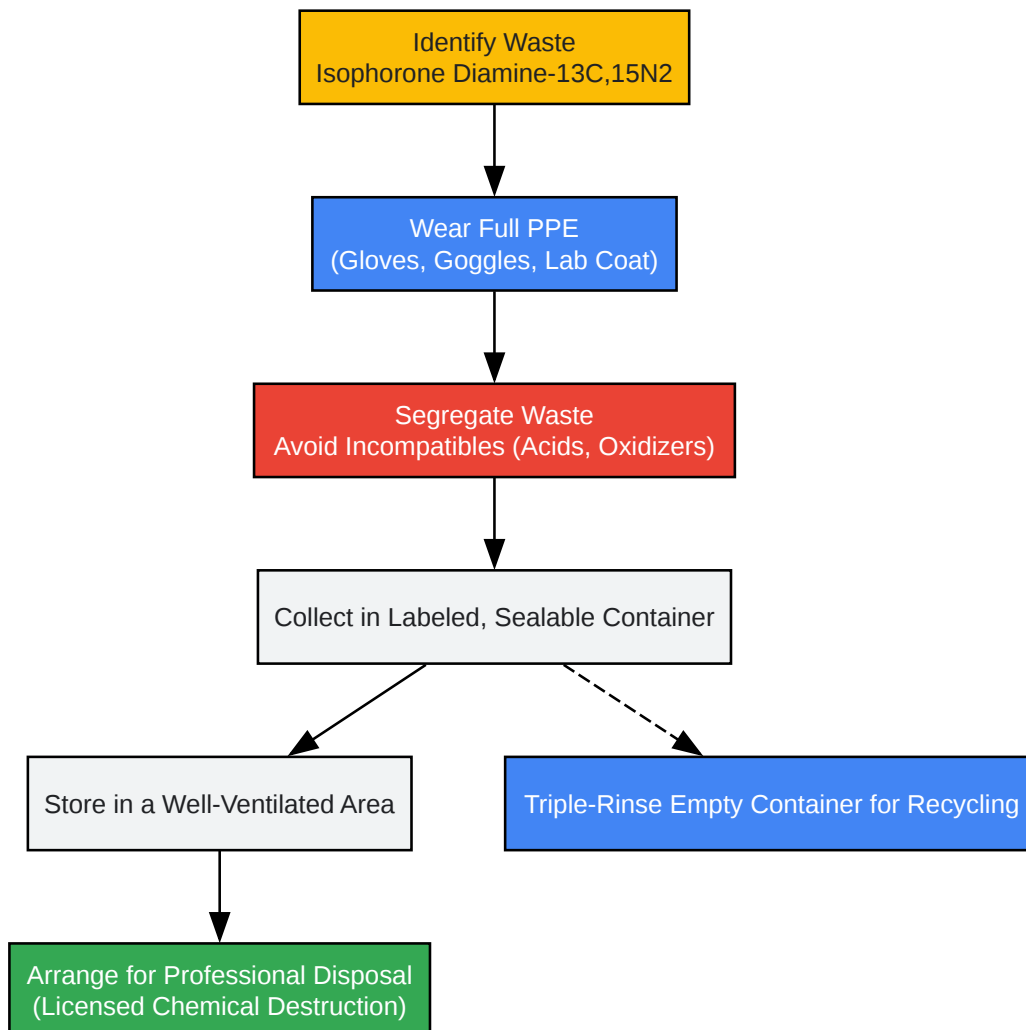
The following table summarizes key quantitative data for Isophorone Diamine.

| Property | Value | Reference |
|---------------------------|--|-----------|
| Oral LD50 (rat) | > 2,000 mg/kg bw | [4] |
| Melting Point | 10 °C / 50 °F | [2] |
| Boiling Point | 247 °C / 477 °F | [2] |
| Density | 0.922 g/cm ³ at 25 °C / 77 °F | |
| log Pow (n-octanol/water) | 0.99 at 23 °C / 73 °F | |
| Vapor Pressure | 2 Pa at 20°C | [2] |
| Autoignition Temperature | 380°C | [2] |
| Flash Point | 117°C | [2] |

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **Isophorone Diamine-13C,15N2**.

Isophorone Diamine-13C,15N2 Disposal Workflow



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